

Preparing R 29676 stock solutions for experiments

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: R 29676

Cat. No.: B195779

[Get Quote](#)

Application Notes and Protocols for R 29676

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation of stock solutions of **R 29676**, a neuroleptic agent that acts as an inhibitor of sodium-dependent GABA binding, for use in experimental settings. Adherence to these guidelines is crucial for ensuring the accuracy and reproducibility of experimental results.

Compound Information

R 29676 is a research chemical used in neuroscience and pharmacology studies. A summary of its key chemical properties is provided in the table below.

Property	Value
Molecular Weight	251.71 g/mol
Chemical Formula	C ₁₂ H ₁₄ ClN ₃ O
CAS Number	53786-28-0
Appearance	White to off-white solid
SMILES	<chem>C1=CC2=C(C=C1Cl)N=C(N2C3CCNCCC3)O</chem>

Solubility and Storage

Proper storage and selection of an appropriate solvent are critical for maintaining the integrity and activity of **R 29676**. The following table summarizes the solubility and recommended storage conditions.

Parameter	Recommendation
Powder Storage	Store at -20°C for up to 3 years or at 4°C for up to 2 years.
Solvent Solubility	Highly soluble in DMSO (100 mg/mL, 397.28 mM). [1]
Stock Solution Storage	Store aliquots at -80°C for up to 6 months or at -20°C for up to 1 month to avoid repeated freeze-thaw cycles. [1]

Note: The use of freshly opened, hygroscopic DMSO is recommended for optimal solubility. If precipitation occurs, gentle heating and/or sonication can be used to aid dissolution.[\[1\]](#)

Experimental Protocols

Preparation of a 100 mM DMSO Stock Solution

This protocol describes the preparation of a high-concentration stock solution of **R 29676** in DMSO, which can be further diluted for various experimental applications.

Materials:

- **R 29676** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer

- Pipettes and sterile pipette tips

Procedure:

- **Weighing the Compound:** Accurately weigh the desired amount of **R 29676** powder using an analytical balance. For example, to prepare 1 mL of a 100 mM stock solution, weigh out 25.17 mg of **R 29676**.
- **Dissolving in DMSO:** Add the appropriate volume of anhydrous DMSO to the weighed **R 29676** powder. For a 100 mM solution, if you weighed 25.17 mg, you would add 1 mL of DMSO.
- **Mixing:** Vortex the solution until the **R 29676** is completely dissolved. Gentle warming or sonication may be applied if necessary to facilitate dissolution.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).[\[1\]](#)

Preparation of Working Solutions for In Vitro and In Vivo Studies

For many biological experiments, the high concentration of DMSO in the stock solution may be toxic to cells or organisms. Therefore, it is necessary to prepare working solutions using co-solvents. Below are protocols for preparing **R 29676** solutions suitable for in vitro and in vivo applications.[\[1\]](#)

Protocol 1: Aqueous Formulation for In Vitro/In Vivo Use

This protocol utilizes a combination of solvents to create a clear, aqueous solution.

Materials:

- 100 mM **R 29676** in DMSO stock solution
- PEG300

- Tween-80
- Saline (0.9% NaCl)
- Sterile tubes
- Pipettes and sterile pipette tips

Procedure (for 1 mL of working solution):

- Add 100 μ L of the 100 mM **R 29676** in DMSO stock solution to a sterile tube.
- Add 400 μ L of PEG300 and mix thoroughly.
- Add 50 μ L of Tween-80 and mix until the solution is clear.
- Add 450 μ L of saline to bring the final volume to 1 mL. Mix well. This formulation results in a solution with a solubility of ≥ 5 mg/mL (19.86 mM).^[1]

Protocol 2: SBE- β -CD Formulation for In Vivo Use

This protocol uses SBE- β -CD in saline for enhanced solubility and is suitable for in vivo studies.

Materials:

- 100 mM **R 29676** in DMSO stock solution
- 20% SBE- β -CD in Saline
- Sterile tubes
- Pipettes and sterile pipette tips

Procedure (for 1 mL of working solution):

- Add 100 μ L of the 100 mM **R 29676** in DMSO stock solution to a sterile tube.
- Add 900 μ L of 20% SBE- β -CD in saline.

- Mix thoroughly until a clear solution is obtained. This formulation results in a solution with a solubility of ≥ 5 mg/mL (19.86 mM).[1]

Protocol 3: Corn Oil Formulation for In Vivo Use

This protocol is suitable for in vivo studies where a lipid-based vehicle is preferred.

Materials:

- 100 mM **R 29676** in DMSO stock solution
- Corn Oil
- Sterile tubes
- Pipettes and sterile pipette tips

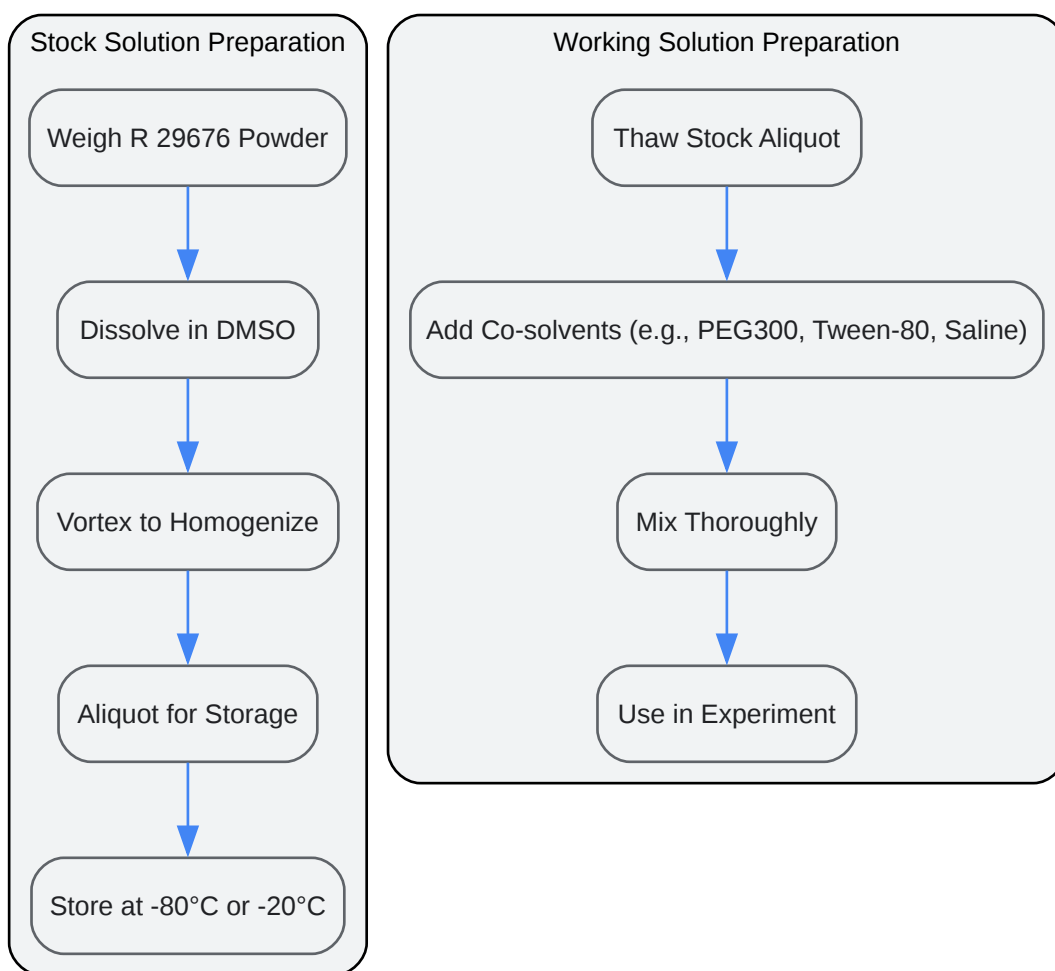
Procedure (for 1 mL of working solution):

- Add 100 μ L of the 100 mM **R 29676** in DMSO stock solution to a sterile tube.
- Add 900 μ L of corn oil.
- Mix thoroughly until a clear solution is obtained. This formulation results in a solution with a solubility of ≥ 5 mg/mL (19.86 mM).[1]

Visualized Protocols and Pathways

Experimental Workflow for R 29676 Stock Solution Preparation

The following diagram illustrates the general workflow for preparing **R 29676** stock and working solutions.

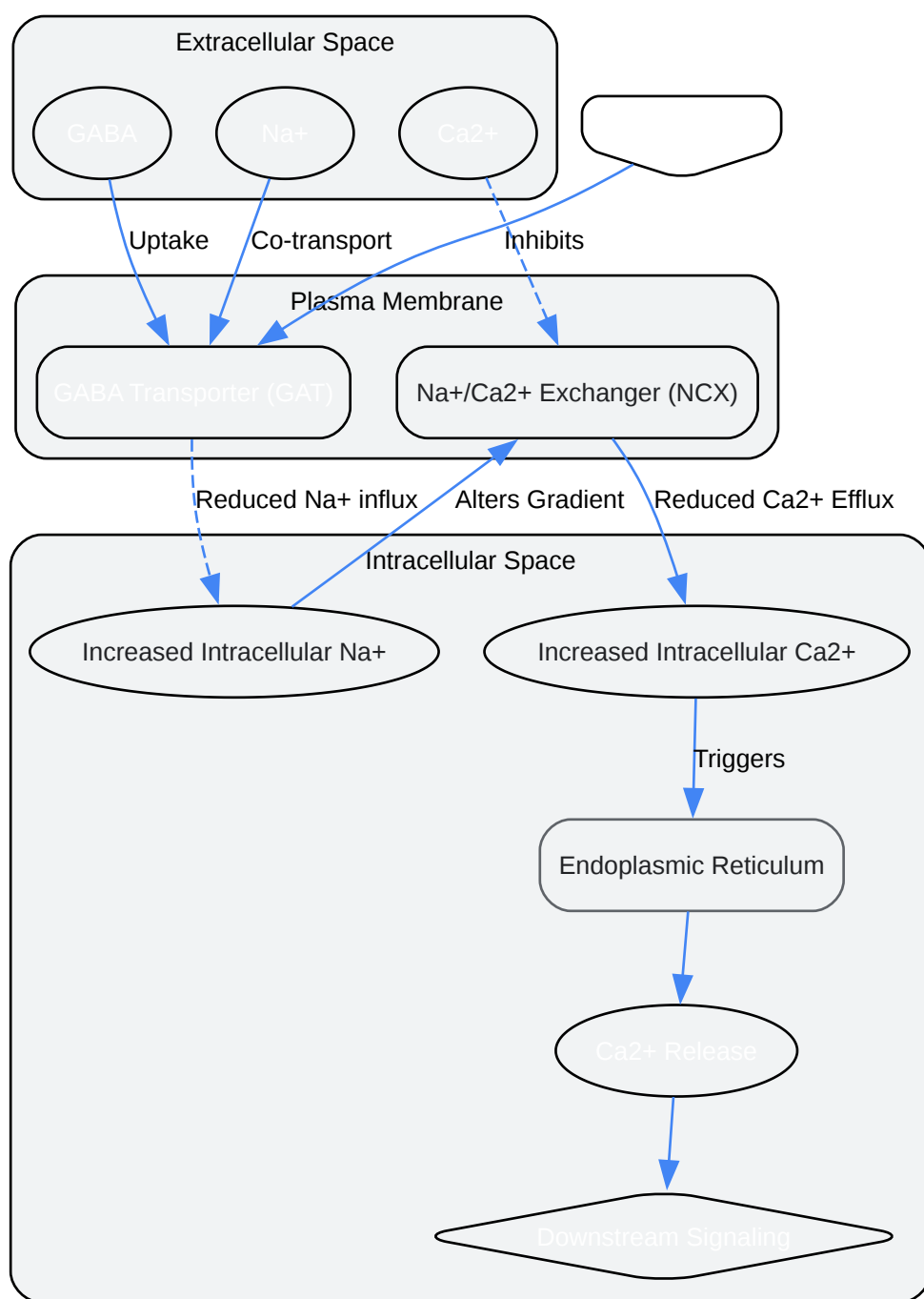


[Click to download full resolution via product page](#)

Caption: Workflow for preparing **R 29676** solutions.

Signaling Pathway of Sodium-Dependent GABA Uptake Inhibition

R 29676 acts as a neuroleptic agent by inhibiting the sodium-dependent GABA transporter (GAT). This inhibition leads to an increase in extracellular GABA levels. The diagram below illustrates a potential downstream signaling cascade in astrocytes resulting from GAT inhibition.



[Click to download full resolution via product page](#)

Caption: Signaling pathway of GABA uptake inhibition.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. pnas.org [pnas.org]
- To cite this document: BenchChem. [Preparing R 29676 stock solutions for experiments]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b195779#preparing-r-29676-stock-solutions-for-experiments]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com